

# Personal protective equipment for handling Purinostat mesylate

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## Compound of Interest

Compound Name: Purinostat mesylate

Cat. No.: B12413791

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## Essential Safety and Handling Guide for Purinostat Mesylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **Purinostat mesylate**, a selective inhibitor of histone deacetylases (HDACs). Adherence to these procedures is essential to ensure personal safety and maintain a safe laboratory environment. **Purinostat mesylate** is classified as a hazardous compound and requires specific handling protocols.

## Hazard Identification and Engineering Controls

**Purinostat mesylate** is harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. As with many cytotoxic agents, it is crucial to minimize exposure. The primary engineering control for handling **Purinostat mesylate** is a certified biological safety cabinet (BSC) or a chemical fume hood to prevent the generation of airborne particles and aerosols[2][3]. All manipulations of the powdered form or solutions should be conducted within these ventilated enclosures.

## Personal Protective Equipment (PPE)

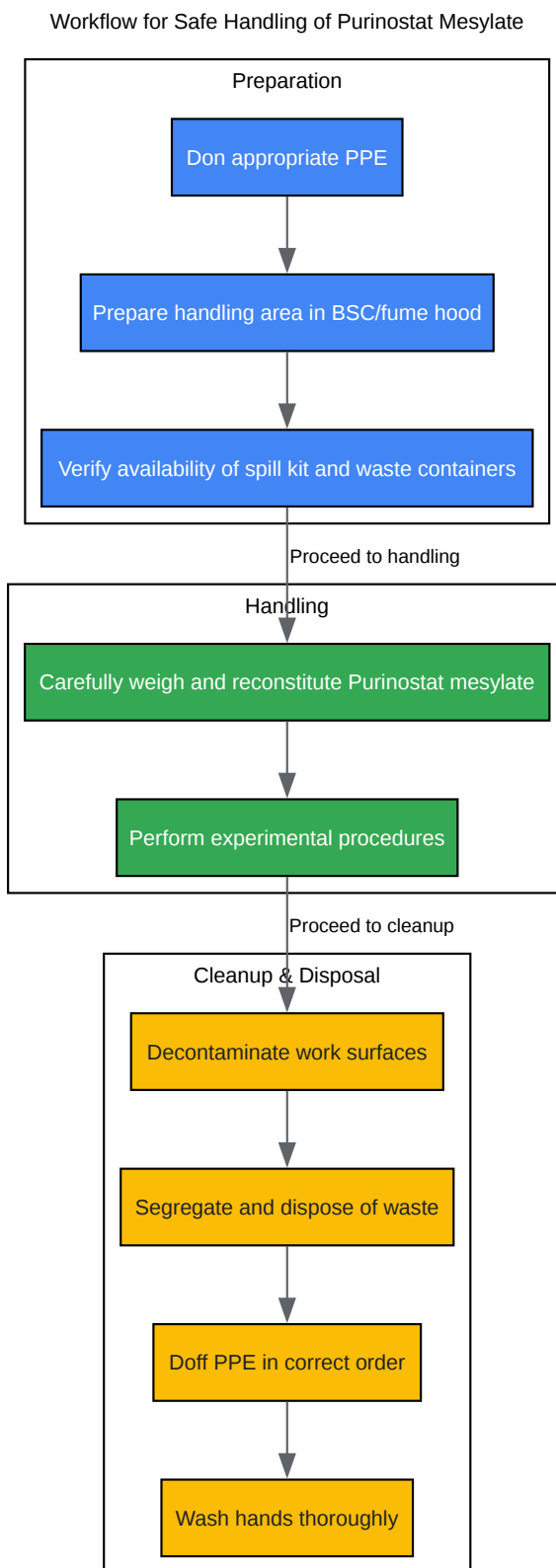
The use of appropriate personal protective equipment is mandatory to prevent skin and eye contact, and inhalation. The following table summarizes the required PPE for handling

**Purinostat mesylate.**

PPE Category	Specification	Standard/Recommendation
Hand Protection	Double gloving with chemotherapy-tested nitrile gloves.	ASTM D6978[1]. Change gloves every 30 minutes or immediately if contaminated, torn, or punctured[1]. The outer glove should be worn over the gown cuff.
Body Protection	Disposable, lint-free, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs.	Gowns should be certified for protection against hazardous drugs[3][4]. Gowns must be changed every 2-3 hours or immediately after a spill or splash[1].
Eye and Face Protection	Safety goggles and a face shield, or a full-face respirator.	Should be worn whenever there is a risk of splashing or aerosol generation, especially when working outside of a BSC[3][4][5].
Respiratory Protection	A NIOSH-certified N95 or higher respirator.	Required when there is a risk of generating airborne powder or aerosols, particularly during spill cleanup outside of a ventilated enclosure[3][5].
Foot Protection	Disposable shoe covers.	To be worn in the designated handling area and removed before exiting to prevent the spread of contamination[1][2].

## Procedural Workflow for Handling Purinostat Mesylate

The following diagram outlines the standard operating procedure for the safe handling of **Purinostat mesylate**, from preparation to disposal.



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